

# Application Note: Determination of Dersimelagon Phosphate in Human Plasma by HPLC-MS/MS

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## Compound of Interest

Compound Name: Dersimelagon Phosphate

Cat. No.: B10860313

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## Abstract

This application note details a robust and sensitive bioanalytical method for the quantitative determination of Dersimelagon in human plasma using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). The protocol employs a straightforward solid-phase extraction (SPE) for sample clean-up, providing consistent and reproducible results. This method is suitable for pharmacokinetic studies, therapeutic drug monitoring, and clinical trials involving Dersimelagon.

## Introduction

Dersimelagon (MT-7117) is an orally administered, selective small-molecule agonist of the melanocortin 1 receptor (MC1R)[1][2][3][4][5]. It is under investigation for the treatment of diseases such as erythropoietic protoporphyria and systemic sclerosis[1][4][6]. Activation of MC1R by Dersimelagon is known to have anti-inflammatory and anti-fibrotic effects, in addition to inducing melanin production[3][4][6].

Accurate measurement of Dersimelagon concentrations in plasma is essential for evaluating its pharmacokinetic profile, including absorption, distribution, metabolism, and excretion (ADME). This document provides a detailed protocol for its quantification in human plasma.

## Signaling Pathway of Dersimelagon

Dersimelagon exerts its therapeutic effects by activating the MC1R, a G-protein coupled receptor (GPCR)[2]. Upon binding, it initiates a cascade of intracellular signaling events. A generalized representation of this pathway is shown below.



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Caption: Dersimelagon activates the MC1R signaling cascade.

## Experimental Protocol

### Materials and Reagents

- Dersimelagon reference standard
- Internal Standard (IS) (e.g., a deuterated analog of Dersimelagon)
- HPLC-grade acetonitrile, methanol, and water
- Formic acid (LC-MS grade)
- Human plasma (K2-EDTA)
- Solid-Phase Extraction (SPE) cartridges

### Instrumentation

- HPLC System: Capable of binary gradient elution.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Analytical Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 3.5 µm).

## Sample Preparation: Solid-Phase Extraction (SPE)

- Conditioning: Condition the SPE cartridges with 1 mL of methanol followed by 1 mL of water.
- Loading: To 200 µL of plasma, add 20 µL of the internal standard working solution. Vortex and load the mixture onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of 5% methanol in water to remove interferences.
- Elution: Elute Dersimelagon and the IS with 1 mL of acetonitrile.
- Evaporation: Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the residue in 100 µL of the mobile phase.

## HPLC-MS/MS Conditions

Table 1: HPLC Parameters

Parameter	Value
Column	C18 reversed-phase (50 x 2.1 mm, 3.5 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	10 µL
Gradient	10% B to 90% B in 3.0 min, hold for 1.0 min, re-equilibrate for 1.0 min

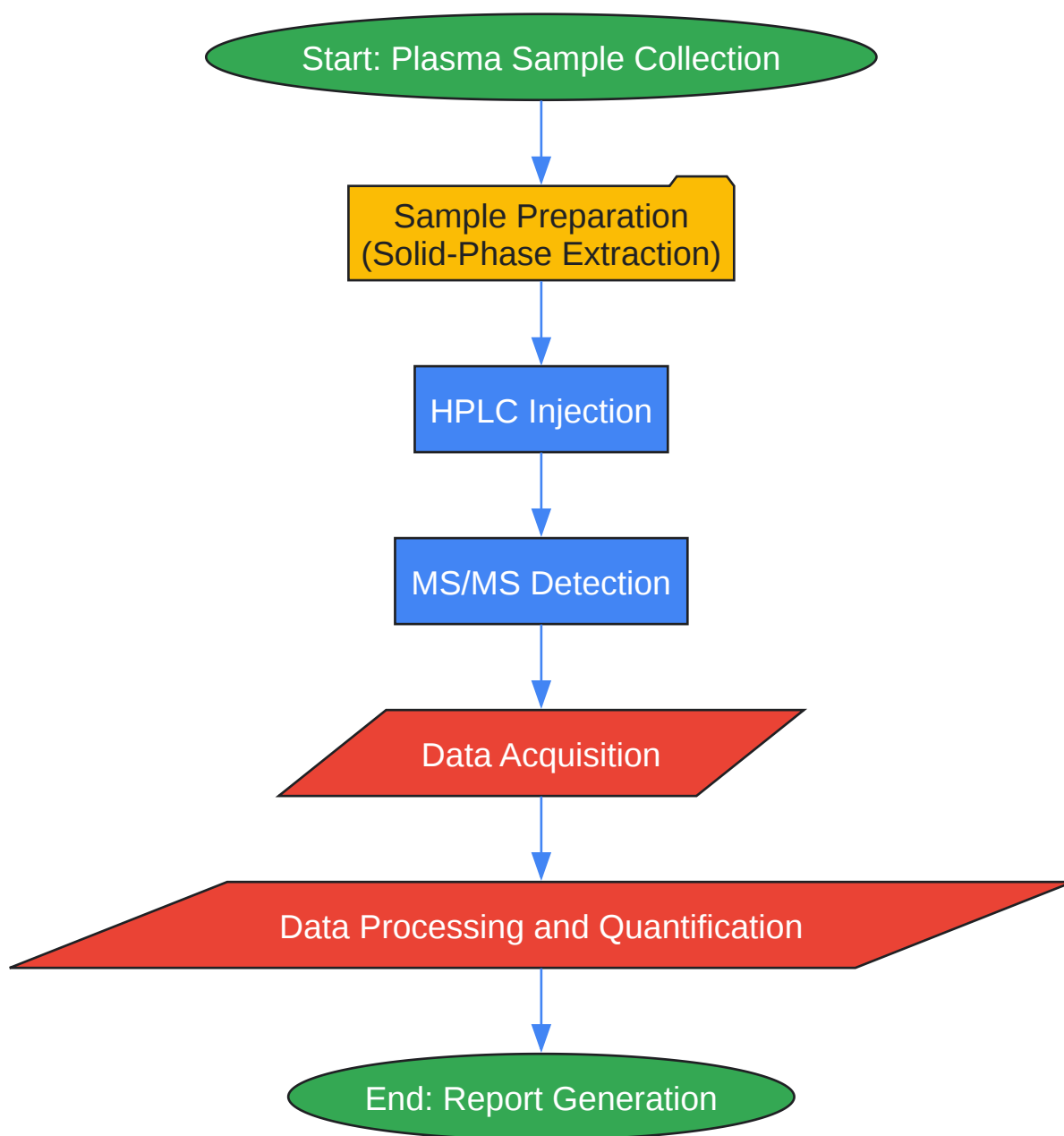
Table 2: Mass Spectrometry Parameters

Parameter	Dersimelagon	Internal Standard
Ionization Mode	ESI Positive	ESI Positive
MRM Transition	To be determined empirically	To be determined empirically
Collision Energy	To be determined empirically	To be determined empirically
Declustering Potential	To be determined empirically	To be determined empirically

## Method Validation

The method was validated according to regulatory guidelines. A lower limit of quantification (LLOQ) of 0.1 ng/mL was established for the analysis of Dersimelagon in plasma samples[7].

## Workflow Diagram



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## References

- 1. [ard.bmj.com](http://ard.bmj.com) [[ard.bmj.com](http://ard.bmj.com)]
- 2. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
- 3. Dersimelagon, a novel oral melanocortin 1 receptor agonist, demonstrates disease-modifying effects in preclinical models of systemic sclerosis - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 4. Discovery of MT-7117 (Dersimelagon Phosphoric Acid): A Novel, Potent, Selective, and Nonpeptidic Orally Available Melanocortin 1 Receptor Agonist - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 5. Illuminating Dersimelagon: A Novel Agent in the Treatment of Erythropoietic Protoporphyria and X-Linked Protoporphyria - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 6. Exploring the Therapeutic Potential of Dersimelagon in Systemic Sclerosis: Insights from Preclinical Studies [[synapse.patsnap.com](http://synapse.patsnap.com)]
- 7. Results from a first-in-human study of dersimelagon, an investigational oral selective MC1R agonist - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
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